

Introduction: The Versatility of a Core Synthetic Building Block

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2,2-Dibromovinyl)benzene

Cat. No.: B1360335

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(2,2-Dibromovinyl)benzene (CAS No: 7436-90-0) is a pivotal chemical intermediate that has garnered significant attention within the realms of organic synthesis, materials science, and drug discovery. Its unique structure, featuring a geminal dibromoalkene attached to a phenyl ring, provides a reactive handle for a multitude of chemical transformations. This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, offering insights into its commercial availability, synthesis, applications, and handling.

The reactivity of the dibromovinyl group makes it an exceptionally valuable precursor for constructing complex molecular architectures, particularly through cross-coupling reactions.^[1] This has positioned **(2,2-Dibromovinyl)benzene** as a key starting material in the synthesis of novel pharmaceuticals, agrochemicals, and specialized polymers.^[1] Its utility also extends to the development of flame retardants, owing to its significant bromine content.^[1]

Molecular Information:

- Chemical Formula: C₈H₆Br₂
- Molecular Weight: 261.94 g/mol
- IUPAC Name: **(2,2-dibromovinyl)benzene**
- Synonyms: 1,1-dibromo-2-phenylethene

Commercial Sourcing and Supplier Overview

The procurement of high-quality **(2,2-Dibromovinyl)benzene** is critical for reproducible and successful research outcomes. The compound is available from a range of specialized chemical suppliers, typically with purities of 95% or greater. When selecting a supplier, researchers should consider not only purity but also the availability of comprehensive analytical documentation, such as Certificates of Analysis (CoA) and Safety Data Sheets (SDS).

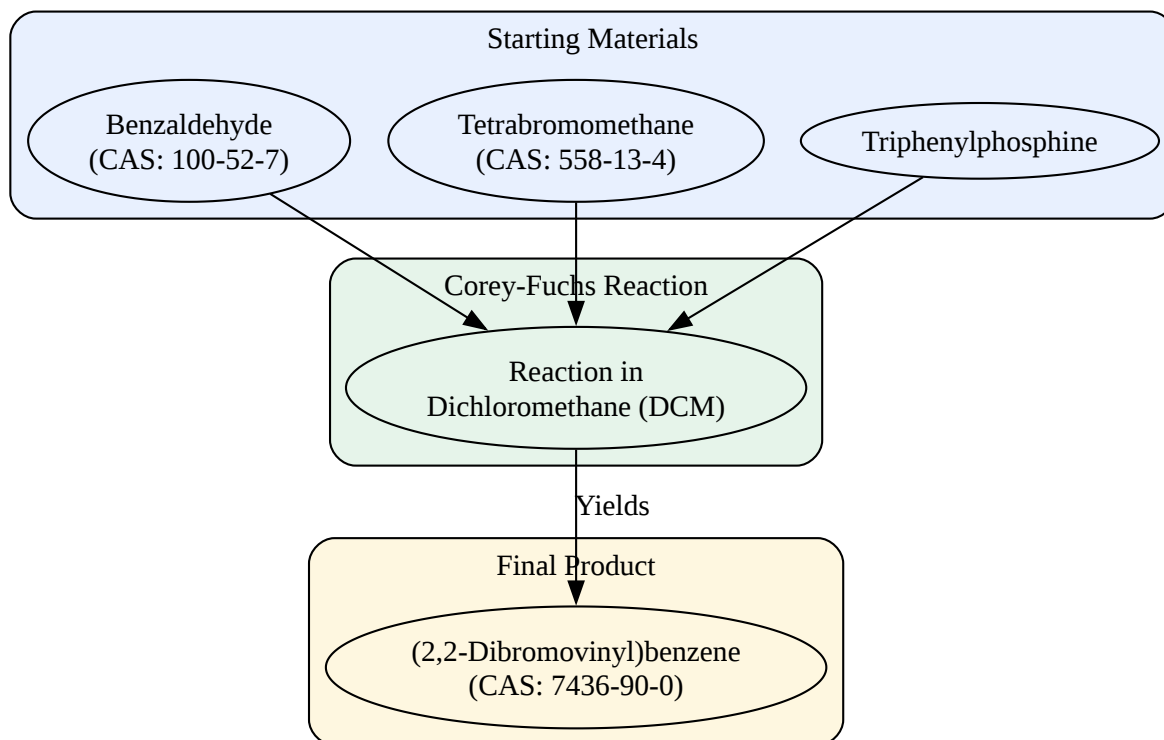
Below is a comparative table of prominent commercial suppliers.

Supplier	Product Name/Number	Purity	Available Sizes	Storage Temperature
Sigma-Aldrich	AMBH581767C2	≥95%	100mg, 250mg	2-8°C, Inert Atmosphere ^[2]
AOBChem	AOB6829	Not Specified	500mg, 1g, 5g, 10g	Not Specified
MySkinRecipes	#67968	≥95%	250mg, 1g	2-8°C ^[1]
Chemsrc	Multiple Listings	Typically ≥95%	100mg, 250mg, 1g, 5g	Not Specified
BLD Pharm	BD138665	Not Specified	Not Specified	Not Specified

Note: Pricing and availability are subject to change. It is recommended to consult the supplier's website for the most current information.

Synthetic Pathways: Commercial Production Insights

Understanding the synthetic origin of a reagent can provide valuable context regarding potential impurities. The commercial synthesis of **(2,2-Dibromovinyl)benzene** often relies on the reaction of benzaldehyde with tetrabromomethane in the presence of a reducing agent like triphenylphosphine. This transformation is a variation of the Corey-Fuchs reaction.



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Exemplary Synthetic Protocol

The following is a generalized protocol based on the principles of the Corey-Fuchs reaction for synthesizing **(2,2-Dibromovinyl)benzene**.

Materials:

- Benzaldehyde
- Tetrabromomethane (CBr₄)
- Triphenylphosphine (PPh₃)
- Dichloromethane (DCM), anhydrous

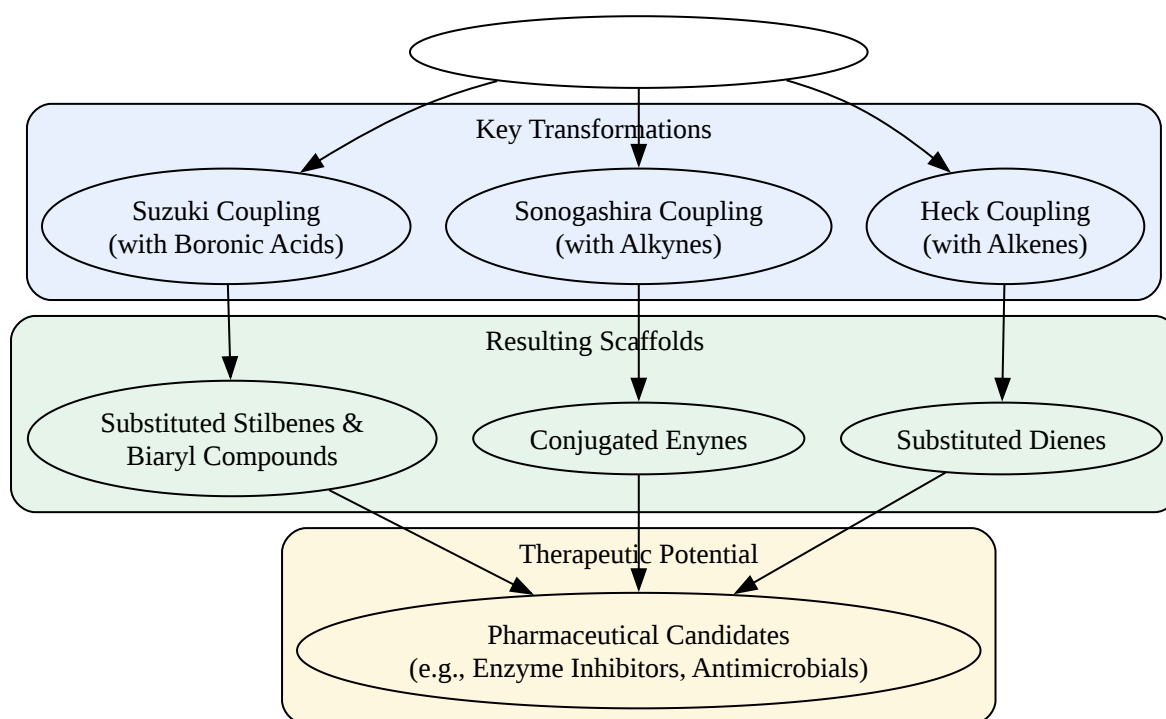
- Magnetic stirrer and stir bar
- Round-bottom flask
- Ice bath
- Standard glassware for workup and purification

Procedure:

- Preparation: In a dry, nitrogen-flushed round-bottom flask, dissolve triphenylphosphine (2.2 equivalents) in anhydrous dichloromethane under stirring.
- Ylide Formation: Cool the solution in an ice bath to 0°C. Slowly add tetrabromomethane (1.1 equivalents) portion-wise, maintaining the temperature. The solution will typically turn from colorless to a deep orange or red, indicating the formation of the phosphorus ylide.
- Aldehyde Addition: Once the ylide formation is complete (stir for ~30 minutes at 0°C), add benzaldehyde (1.0 equivalent) dropwise to the reaction mixture.
- Reaction: Allow the reaction to warm to room temperature and stir for 2-4 hours, or until TLC analysis indicates the consumption of the starting aldehyde.
- Workup: Quench the reaction by adding water. Separate the organic layer, and extract the aqueous layer with dichloromethane. Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Purification: Concentrate the filtrate under reduced pressure. The resulting crude product is then purified, typically by column chromatography on silica gel, to yield pure **(2,2-Dibromovinyl)benzene**.

Applications in Drug Discovery and Development

The primary value of **(2,2-Dibromovinyl)benzene** in drug discovery lies in its capacity to serve as a versatile scaffold for generating molecular diversity through cross-coupling chemistry.^[1] The two bromine atoms can be sequentially or simultaneously replaced, allowing for the controlled, regioselective introduction of different substituents.



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This synthetic flexibility is crucial in medicinal chemistry, where the rapid generation and testing of analogues are fundamental to the drug discovery process.[3] For instance, bromophenol derivatives, which can be accessed from precursors like **(2,2-Dibromovinyl)benzene**, have been investigated as potent inhibitors of protein tyrosine phosphatase 1B (PTP1B), a key target in diabetes research.[4] Similarly, related bromo-organic compounds are used to synthesize beta-peptidomimetics, which show promise as novel antimicrobial agents with enhanced stability.[5]

Quality Control and Analytical Validation

Ensuring the identity and purity of **(2,2-Dibromovinyl)benzene** is paramount for its effective use. Reputable suppliers provide a Certificate of Analysis detailing the results of quality control tests. Key analytical techniques include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): Confirms the molecular structure by analyzing the chemical environment of hydrogen and carbon atoms. The spectra should be consistent with the expected shifts and coupling patterns for **(2,2-Dibromovinyl)benzene**.
- Infrared (IR) Spectroscopy: Used to verify the presence of key functional groups. The spectrum for this compound will show characteristic peaks for C-H bonds (aromatic and vinylic) and C=C bonds. A supplier specification may state "Conforms to Structure".^[1]
- High-Performance Liquid Chromatography (HPLC): Determines the purity of the compound by separating it from any impurities. The result is typically reported as a percentage area of the main peak.
- Mass Spectrometry (MS): Confirms the molecular weight of the compound and can provide information about its fragmentation pattern, further validating its identity.

Many suppliers, such as BLD Pharm, offer access to this type of analytical data to ensure researchers of the quality of their reagents.^[6]

Safety, Handling, and Storage

Proper handling and storage are essential to maintain the integrity of **(2,2-Dibromovinyl)benzene** and ensure laboratory safety.

Storage:

- The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^[7]
- The recommended storage temperature is typically between 2-8°C.^{[1][2]}
- Storage under an inert atmosphere (e.g., nitrogen or argon) is advised to prevent degradation.^[2]

Handling and Personal Protective Equipment (PPE):

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[8][9]}

- Avoid contact with skin and eyes.[7][10]
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[10]
- Skin Protection: Wear impervious, chemical-resistant gloves and protective clothing.[8][10]
- Respiratory Protection: If ventilation is inadequate or aerosols may be generated, use a suitable respirator.[10]

Safety Hazards:

- The compound is classified with the GHS07 pictogram, indicating it can be harmful if swallowed (H302) and may cause skin or eye irritation.[2]
- First Aid (Eyes): In case of contact, immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[8]
- First Aid (Skin): Take off immediately all contaminated clothing. Rinse skin with plenty of water.[8]
- First Aid (Ingestion): Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[8]

Always consult the most recent Safety Data Sheet (SDS) from your supplier before handling the material.

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- To cite this document: BenchChem. [Introduction: The Versatility of a Core Synthetic Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360335#commercial-suppliers-of-2-2-dibromovinyl-benzene]

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